

# Application Note: Quantification of Sotolon in Fortified Wines by LC-MS/MS

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## Compound of Interest

Compound Name: 4,5-Dimethyl-3-hydroxy-2(5H)-furanone-13C2

Cat. No.: B590937

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## Introduction

Sotolon (4,5-dimethyl-3-hydroxy-2,5-dihydrofuran-2-one) is a potent aroma compound that significantly influences the sensory profile of fortified wines such as Sherry, Port, and Madeira. [1][2] Depending on its concentration, it can impart desirable nutty, spicy, and curry-like notes; however, at high levels, it can be associated with premature aging and off-flavors. [1][2][3] Accurate quantification of sotolon is therefore crucial for quality control and process optimization in the production of fortified wines.

This application note describes a robust and sensitive method for the determination of sotolon in fortified wines using a simplified liquid-liquid extraction (LLE) sample preparation followed by Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The method is demonstrated to be rapid, requiring minimal sample and solvent volumes, and is suitable for the wide concentration range of sotolon typically found in these complex matrices. [1][2][4]

## Experimental

### Sample Preparation: Miniaturized Liquid-Liquid Extraction

A streamlined single-step liquid-liquid extraction protocol is employed for the efficient extraction of sotolon from the wine matrix. [1][2][4]

## Instrumentation

The analysis is performed on a Liquid Chromatography system coupled to a triple quadrupole mass spectrometer.

### Method Validation

The analytical method was validated for linearity, precision (intra- and inter-day), recovery, and sensitivity (Limit of Quantification, LOQ). The validation was performed using a synthetic fortified wine matrix to ensure accuracy.[\[1\]](#)

### Results and Discussion

The developed LC-MS/MS method provides excellent selectivity and sensitivity for the quantification of sotolon in fortified wines. The chromatographic conditions ensure good peak shape and separation from matrix interferences. The use of Multiple Reaction Monitoring (MRM) enhances the specificity of the detection. The method was successfully applied to the analysis of various fortified wine samples, demonstrating its suitability for routine analysis.[\[1\]](#)[\[4\]](#) Sotolon was detected and quantified in fortified wines at concentrations ranging from 6.3 to 810 µg/L.[\[1\]](#)[\[5\]](#)

## Protocols

### 1. Sample Preparation Protocol: Miniaturized Liquid-Liquid Extraction

- Pipette 1 mL of the fortified wine sample into a 2 mL microcentrifuge tube.
- Add 500 µL of ethyl acetate to the tube.
- Vortex the mixture vigorously for 1 minute to ensure thorough mixing and extraction.
- Centrifuge the tube at 10,000 rpm for 5 minutes to separate the organic and aqueous phases.
- Carefully collect the upper organic phase (ethyl acetate) and transfer it to a new microcentrifuge tube.
- Evaporate the ethyl acetate to dryness under a gentle stream of nitrogen.

- Reconstitute the dried extract in 250  $\mu$ L of the initial mobile phase (5% methanol in 0.1% formic acid in water).
- Vortex briefly to dissolve the residue.
- Transfer the reconstituted sample to an autosampler vial for LC-MS/MS analysis.

## 2. LC-MS/MS Analysis Protocol

### Liquid Chromatography (LC) Conditions:

Parameter	Value
Column	Kinetex C18, 150 x 2.1 mm, 2.6 $\mu$ m, 100 Å
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Methanol
Flow Rate	0.4 mL/min
Injection Volume	5 $\mu$ L
Column Temperature	40°C
Gradient	5% B for 4 min, to 30% B in 2 min, to 100% B in 1 min, hold for 3 min, then back to 5% B in 5 min
Total Run Time	15 min

### Mass Spectrometry (MS) Conditions:

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive
Nebulizing Gas Flow	2.5 L/min
Drying Gas Flow	17.5 L/min
Desolvation Line Temp.	250°C
Block Heater Temp.	400°C
MRM Transitions	Precursor Ion (m/z)
129.1	
129.1	
Collision Energy	-18 eV

## Quantitative Data Summary

Table 1: Method Validation Parameters

Parameter	Result
Linearity ( $R^2$ )	0.9999[1][4]
Intra-day Precision (%RSD)	< 10%[1][4]
Inter-day Precision (%RSD)	< 10%[1][4]
Recovery	~95%[1][4]
Limit of Quantification (LOQ)	0.04 µg/L[1][4]

Table 2: Sotolon Concentration in Fortified Wines

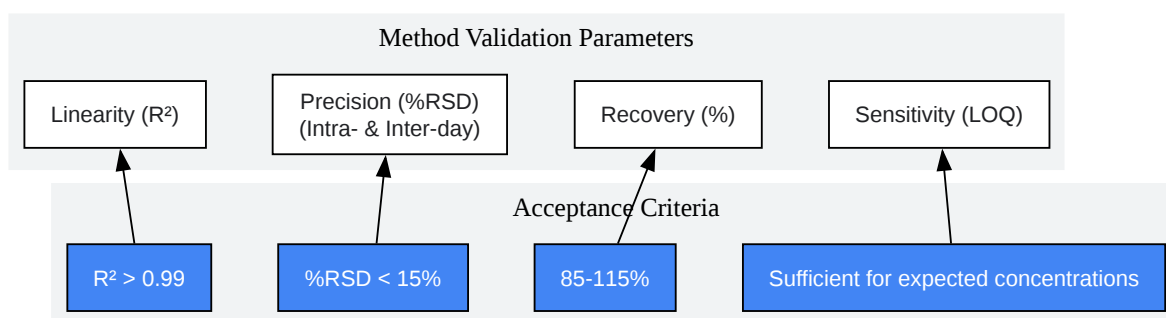
Wine Type	Age Range (years)	Sotolon Concentration Range (µg/L)
Various Fortified Wines	3 - 115	6.3 - 810[1][4][5]
Madeira Wines	Not specified	up to 2000[1]

## Visualizations



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Caption: Experimental workflow for sotolon quantification in fortified wines.



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Caption: Key parameters for LC-MS/MS method validation.

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## References

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